

Application Notes and Protocols for 3a,6a-Diphenylglycoluril Derivatives in Medicinal Chemistry

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Compound of Interest

Compound Name: GLYCOLURIL, 3a,6a-DIPHENYL
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These application notes provide an overview of the current and potential applications of 3a,6a-diphenylglycoluril derivatives in medicinal chemistry, focusing on their roles as cucurbit[n]uril analogues for drug delivery and their potential as anticancer and antiviral agents. Detailed protocols for relevant experimental procedures are also included.

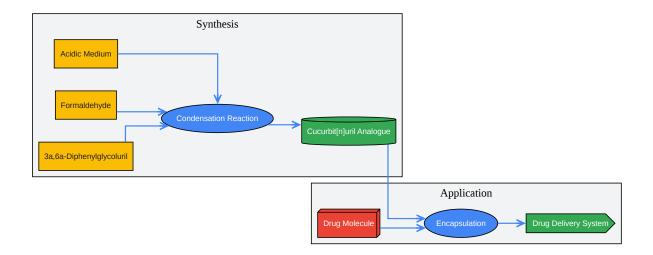
Application: Cucurbit[n]uril Analogues for Drug Delivery

3a,6a-Diphenylglycoluril serves as a key building block in the synthesis of cucurbit[n]uril analogues. These macrocyclic compounds are of significant interest in drug delivery due to their ability to encapsulate guest molecules, including drugs, within their hydrophobic cavity. This encapsulation can enhance drug solubility, stability, and control its release.

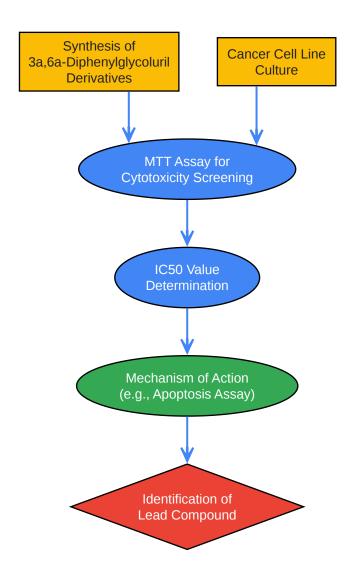
The synthesis of these analogues involves the condensation of 3a,6a-diphenylglycoluril with formaldehyde in an acidic medium. The size of the resulting cucurbit[n]uril analogue (where 'n' denotes the number of glycoluril units) can be controlled by modifying the reaction conditions. These tailored macrocycles can then be investigated for their ability to form host-guest complexes with various drug molecules.[1][2][3][4]

Logical Relationship: From Building Block to Drug Delivery System

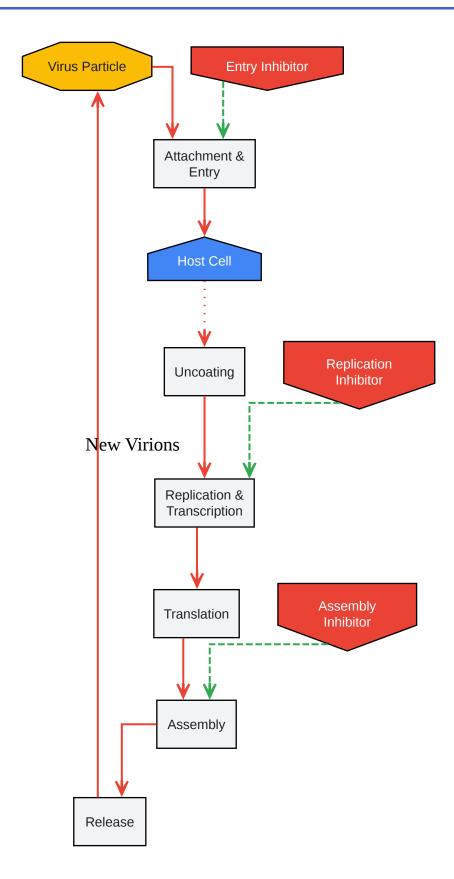




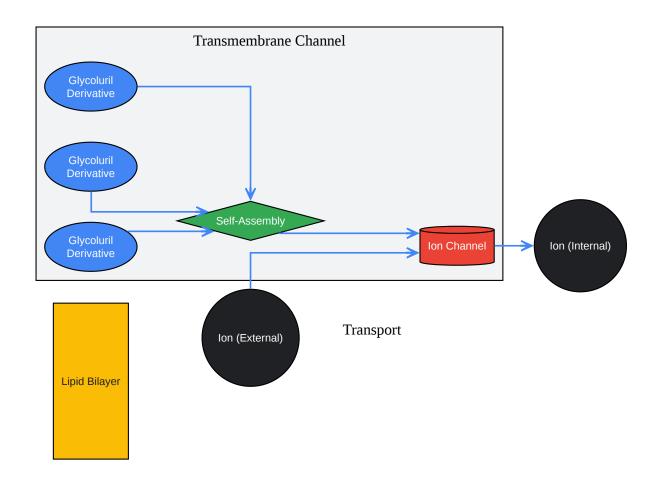












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